

Wilfornine A: Structural Profiling, Chemical Stability, and Pharmacodynamic Workflows

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Compound of Interest

Compound Name: Wilfornine
CAS No.: 112899-84-0
Cat. No.: B14166926

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary

Wilfornine A (CAS: 345954-00-9) is a biologically potent sesquiterpene pyridine alkaloid (SPA) originally isolated from the roots of the traditional medicinal plant *Tripterygium wilfordii* Hook. f. (TwHF)[1][2]. Driven by its macrocyclic diacetone skeleton and polyoxygenated dihydro- β -agarofuran core, this compound demonstrates profound multi-target synergy, drawing intense interest for its immunosuppressive, anti-inflammatory, and anti-tumor applications[2][3].

As drug development pushes toward targeting previously "undruggable" protein-protein interactions, **Wilfornine A** is emerging as a critical scaffold. This whitepaper systematically evaluates its physicochemical properties, long-term stability mechanisms, and validated experimental protocols, equipping bench scientists with the fundamental intelligence needed for formulation and bioassay development.

Structural and Physicochemical Profiling

Wilfornine A belongs to the highly complex wilfordate-type SPA class[2]. The defining characteristic of these alkaloids is a dense arrangement of esterified hydroxyl groups—frequently comprising acetic, furoic, benzoic, or cinnamic acid linkages—attached to a highly rigid framework[2]. This intricate structural topology plays a direct role in how the molecule physically interlocks with specific kinase pockets.

Table 1: Physicochemical Properties of Wilfornine A

Property	Value	Experimental / Technical Relevance
Chemical Name	Wilfornine A	Major bioactive alkaloid fraction of TwHF.
CAS Registry Number	345954-00-9	Standardized identifier for reagent sourcing[1].
Molecular Formula	C ₄₅ H ₅₁ NO ₂₀	Highlights extreme oxygenation (20 oxygen atoms)[1].
Molecular Weight	925.89 g/mol	High MW influences cellular permeability kinetics[1].
Physical Appearance	White amorphous powder	Indicates high purity following chromatographic isolation[2].
Solubility	Soluble in CHCl ₃ , CH ₂ Cl ₂ , EtOAc, DMSO	Highly lipophilic backbone dictates use of organic solvents for initial stock preparation[1].

Chemical Stability and Storage Directives

From a molecular stability standpoint, the dense esterification of **Wilfornine A** makes it inherently susceptible to hydrolysis in aqueous, unbuffered, or highly basic environments. Therefore, strict handling and storage protocols must be adhered to in order to ensure reproducible downstream results.

Expert Insight on Stability:

- **Solvent Selection:** Always reconstitute **Wilfornine A** in anhydrous Dimethyl Sulfoxide (DMSO). The absence of water severely limits solvolytic cleavage of the ester bonds bridging the sesquiterpene core and the pyridine moiety.
- **Temperature Storage:** The compound is stable as a dry powder for up to 1 year when protected from light and moisture at ambient or cooled transport conditions[4][5]. However, once in DMSO solution, aliquots must be strictly stored at -20°C. At this temperature, the kinetic energy available for auto-degradation drops precipitously, affording up to 1 month of validated solution stability[5].
- **pH Sensitivity:** Avoid prolonged exposure to highly alkaline media (pH > 9) during assay formulation, as this catalyzes saponification of the fragile ester linkages, immediately negating its biological binding affinity.

Molecular Dynamics (MD) Validation of Target Stability

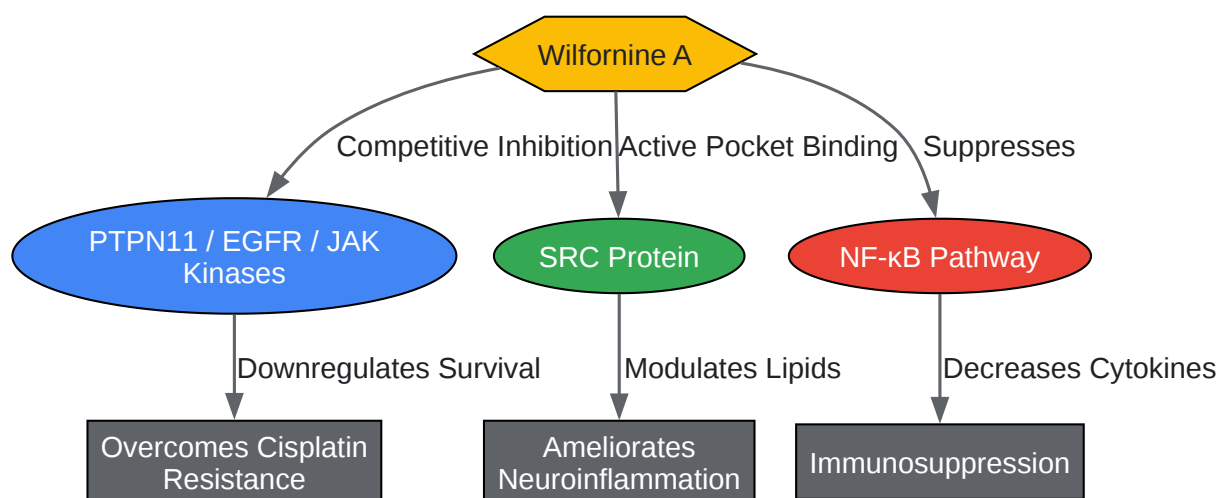
In biological environments, **Wilfornine A** exhibits remarkable stability once complexed within its target receptor. 100-ns molecular dynamics simulations have shown that when **Wilfornine A** docks into the active pocket of targets like the SRC protein, the Root Mean Square Deviation (RMSD) of the complex reaches equilibrium rapidly within 2–3 ns[6]. Furthermore, Root Mean Square Fluctuation (RMSF) values remain clamped between 0.1 nm and 0.6 nm, confirming a highly stable, low-flexibility binding state primarily mediated by robust hydrogen bonding (e.g., at THR157, LYS404, GLN254, and ASN138)[6]. Against PTPN11 in ovarian cancer models, **Wilfornine A** exhibits an exceptionally compact binding mode with an RMSD stabilizing at ~0.35 nm[3].

Pharmacodynamics & Mechanistic Pathways

Wilfornine A is not a highly selective mono-target inhibitor. Instead, it exerts its therapeutic effects via multi-target synergy. Recent pharmacological network mapping identifies three primary therapeutic avenues:

- **Reversing Chemotherapy Resistance:** In cisplatin-resistant ovarian cancer (e.g., A2780/DDP cell lines), **Wilfornine A** acts synergistically to inhibit a network of upstream tyrosine kinases—specifically PTPN11, EGFR, and JAK1/2[3]. Blocking these paths suppresses oncogenic survival signals, forcing the resistant cells toward apoptosis.

- Immunosuppression via NF- κ B: It demonstrates potent suppression of the nuclear factor-kappa B (NF- κ B) pathway. In LPS-induced HEK293 models, similar TwHF SPAs shut down cytokine storm signaling with zero cytotoxicity at active dosages[2].
- Anti-Alzheimer's Action: By binding to SRC protein pockets, it helps regulate neuroinflammation and corrects lipid metabolism pathways (e.g., glycerophospholipids), contributing to the amelioration of cognitive decline in experimental models[6].



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Pharmacological mechanisms of **Wilforinine A** across diverse disease models.

Validated Experimental Workflows

The extraction and isolation of SPAs are notoriously difficult due to the low yielding nature of the root bark and the close polarity among alkaloid variants. The protocol below is built on verified isolation kinetics[2].

Protocol A: Self-Validating Extraction & Isolation Workflow

Causality Focus: We employ a strict pH swing using aqueous HCl and NH₄OH to selectively isolate basic alkaloids away from neutral triterpenoid impurities.

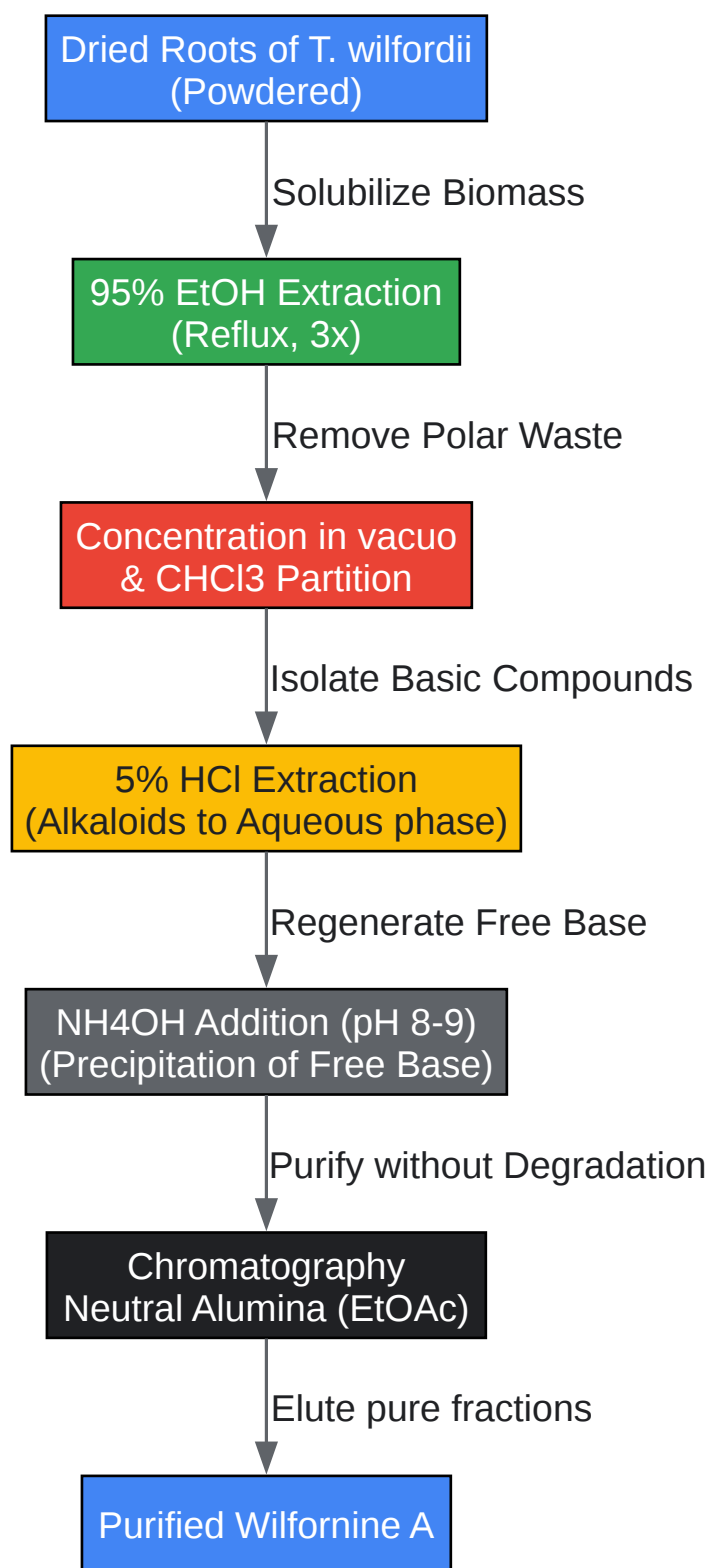
Step 1: Primary Extraction

- Grind *T. wilfordii* dried roots into a fine powder to maximize surface area.
- Extract the powder under reflux using 95% Ethanol for 2 hours (repeat 3x)[2]. Rationale: 95% EtOH efficiently penetrates the plant matrix, pulling out both lipophilic and moderately polar constituents.
- Evaporate the pooled extract under reduced pressure (in vacuo) until a dry residue remains.

Step 2: Liquid-Liquid Partitioning 4. Suspend the residue in deionized water and partition aggressively with Chloroform (CHCl_3)[2]. Rationale: SPAs possess high affinity for halogenated solvents, leaving highly polar sugars behind in the aqueous layer. 5. Collect and evaporate the CHCl_3 fraction, then dissolve the concentrated mass in Ethyl Acetate (EtOAc)[2].

Step 3: Acid-Base Fractionation (Critical Step) 6. Partition the EtOAc solution three times with a 5% HCl aqueous solution[2]. Causality: The acidic environment protonates the basic pyridine nitrogens of **Wilfornine A**, transforming them into water-soluble hydrochloride salts and abandoning lipophilic non-alkaloidal impurities in the EtOAc layer. 7. Carefully adjust the pH of the separated acidic aqueous layer to pH 8.0–9.0 using Ammonium Hydroxide (NH_4OH)[2]. Causality: Deprotonation regenerates the free-base alkaloids, forcing them to precipitate out of the aqueous phase.

Step 4: Chromatographic Purification 8. Filter the resulting precipitate, dissolve it back into fresh EtOAc, and load it onto a Neutral Alumina column[2]. Causality: Neutral alumina is absolutely mandatory. Acidic silica gel can bind basic alkaloids irreversibly or catalyze the degradation of **Wilfornine A**'s ester groups. 9. Elute progressively to isolate high-purity **Wilfornine A**.



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Workflow for the extraction and pH-driven isolation of SPAs.

Protocol B: Quality Control via UPLC-QTOF-MS

To validate extraction purity before executing biological assays, mass spectrometry is necessary[3].

- Setup: Utilize an Agilent 1290 UPLC paired with an ACQUITY UPLC XBridge BEH C18 column (2.1 × 50 mm, 1.7 μm) maintained at 35°C[3].
- Mobile Phase: Use Acetonitrile (A) and Water with 0.1% Formic Acid (B). Rationale: Formic acid facilitates pristine ionization of the pyridine nitrogen without causing in-column degradation.
- Elution: Run a strict gradient flow at 0.3 mL/min starting from 20% A up to 85% A over 120 minutes[3].
- Detection: Monitor using Positive ESI mode (m/z 50–1200). **Wilfornine A** is validated when the distinct protonated molecular ion peak $[M+H]^+$ is observed precisely at expected exact mass coordinates[3].

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